

Decanamide as a Precursor in Organic Synthesis: A Technical Guide

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Compound of Interest

Compound Name: Decanamide

CAS No.: 67700-97-4

Cat. No.: B7778613

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Introduction

In the landscape of modern organic synthesis, the strategic selection of precursors is paramount to the efficient construction of complex molecular architectures. **Decanamide** ($\text{CH}_3(\text{CH}_2)_8\text{CONH}_2$), a primary fatty amide derived from decanoic acid, has emerged as a versatile and valuable building block.^{[1][2]} Its unique combination of a long, lipophilic alkyl chain and a reactive amide functional group makes it an ideal starting material for a diverse array of chemical transformations. This guide provides an in-depth exploration of **decanamide**'s role as a precursor, offering technical insights and field-proven methodologies for researchers, scientists, and professionals in drug development.^{[1][3]}

Decanamide's utility extends beyond its physical properties; it serves as a key intermediate in the synthesis of various classes of organic compounds, including amines, nitriles, and N-substituted amides.^{[1][4]} These derivative compounds are often integral components of surfactants, lubricants, polymers, and, significantly, pharmacologically active molecules.^{[1][3][4]} This document will elucidate the core synthetic pathways originating from **decanamide**, emphasizing the mechanistic rationale behind these transformations and providing detailed protocols to ensure reproducible and high-yielding outcomes.

Physicochemical Properties of Decanamide

A thorough understanding of a precursor's physical and chemical properties is fundamental to its effective application in synthesis. **Decanamide** is a white, crystalline solid at room temperature, a characteristic attributed to the strong intermolecular hydrogen bonding between its amide groups.^[1] This hydrogen bonding also contributes to its relatively high melting and boiling points compared to hydrocarbons of similar molecular weight.^[1]

Property	Value	Source
CAS Number	2319-29-1	^[1] ^[2] ^[5]
Molecular Formula	C ₁₀ H ₂₁ NO	^[1] ^[2] ^[5]
Molecular Weight	171.28 g/mol	^[2] ^[5]
Melting Point	98 °C	^[5]
Boiling Point	305.2 °C at 760 mmHg	^[5]
Density	0.881 g/cm ³	^[5]
Solubility	Soluble in organic solvents like ethanol and chloroform; limited solubility in water. ^[1]	

Spectroscopic data is crucial for the identification and characterization of **decanamide** and its reaction products.

Spectroscopic Data	Key Features	Source
IR Spectrum	Characteristic peaks for N-H stretching (around 3350 and 3180 cm^{-1}), C=O stretching (around 1640 cm^{-1}), and N-H bending (around 1620 cm^{-1}).	[6][7]
^1H NMR Spectrum	Signals corresponding to the α -methylene protons (adjacent to the carbonyl group), the long alkyl chain protons, and the amide protons.	[7][8]
^{13}C NMR Spectrum	A distinct signal for the carbonyl carbon and a series of signals for the carbons of the decyl chain.	[9]
Mass Spectrum	A molecular ion peak corresponding to its molecular weight.	[6]

Synthetic Pathways from Decanamide

Decanamide's reactivity is centered around its amide functionality, which can undergo a variety of transformations to yield valuable synthetic intermediates. This section will detail the most significant of these pathways.

Synthesis of Primary Amines: Decylamine

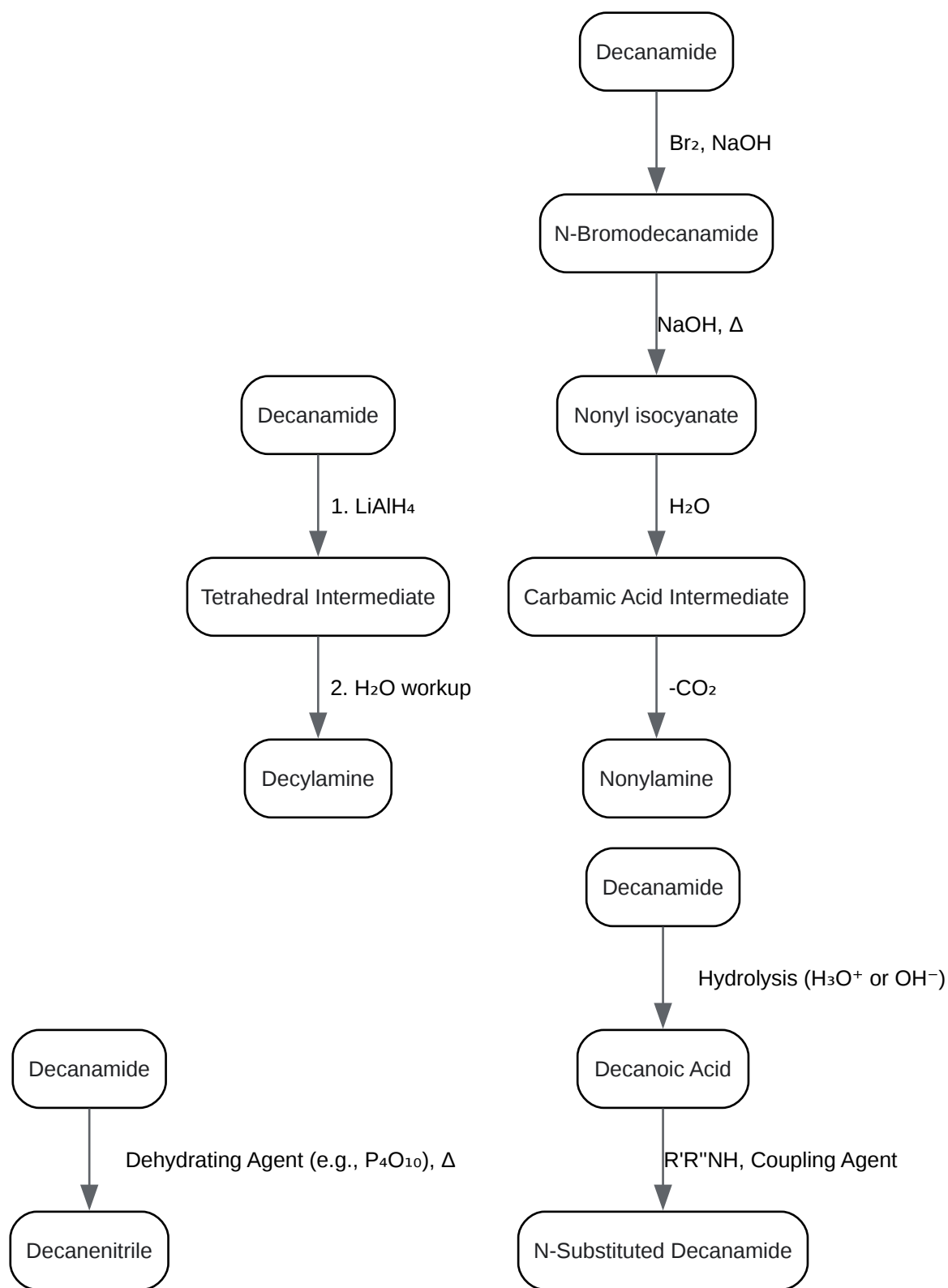
The conversion of **decanamide** to decylamine, a primary amine with a wide range of industrial and pharmaceutical applications, is a cornerstone transformation.[10][11] Two principal methods are employed for this conversion: reduction and rearrangement.

1.1. Reduction of Decanamide

The direct reduction of the amide carbonyl group is a common strategy for amine synthesis.[12][13] Strong reducing agents, most notably lithium aluminum hydride (LiAlH_4), are highly

effective for this purpose.[\[11\]](#)[\[14\]](#)

Mechanism Rationale: The hydride reagent attacks the electrophilic carbonyl carbon of the amide. Subsequent workup protonates the resulting intermediate to yield the primary amine. The choice of a powerful reducing agent like LiAlH_4 is necessary to overcome the resonance stability of the amide group.



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